

Gomisin K1: A Technical Overview of its Physicochemical Properties and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gomisin K1 is a dibenzocyclooctadiene lignan isolated from the fruits of Schisandra chinensis (Turcz.) Baill.[1][2]. This natural compound has garnered interest in the scientific community for its potential therapeutic applications, particularly its anti-cancer properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Gomisin K1**, its biological activity, and relevant experimental protocols. The information is presented to support further research and development efforts involving this compound.

Physical and Chemical Properties

The physical and chemical properties of **Gomisin K1** are summarized in the table below. While some data is readily available, specific experimental values for properties such as melting point and quantitative solubility are not extensively reported in the current literature.



Property	Value	References
Molecular Formula	C23H30O6	[1][3][4]
Molecular Weight	402.48 g/mol	[1][2]
CAS Number	75629-20-8	[1][3][5]
Appearance	Powder	[4]
Purity	≥97%	[4]
Solubility	Data not available in cited literature. Generally, dibenzocyclooctadiene lignans are soluble in organic solvents like methanol, ethanol, and ethyl acetate, which are used for their extraction. For in vitro assays, solvents such as dimethyl sulfoxide (DMSO) are commonly used.[6][7][8][9]	
Melting Point	Data not available in cited literature.	[10][11]
Spectral Data (NMR, MS, IR)	While the structure of Gomisin K1 has been confirmed using spectroscopic methods, specific spectral data (¹H-NMR, ¹³C-NMR, MS, IR) are not detailed in the reviewed literature.[12][13][14][15]	

Biological Activity

Gomisin K1 has demonstrated notable cytotoxic activity against human cervical cancer cells.

• Anti-Cancer Activity: **Gomisin K1** inhibits the growth of HeLa cells with an IC50 of 5.46 μ M.[1] [2]



Signaling Pathways

The precise signaling pathways through which **Gomisin K1** exerts its cytotoxic effects have not been fully elucidated in the available scientific literature. Research on other gomisins isolated from Schisandra chinensis, such as Gomisin A and Gomisin N, has shown involvement in apoptosis-related pathways, including the modulation of NF-κB and EGFR survival pathways, and the PI3K-Akt signaling cascade.[16][17][18] For instance, Gomisin N has been shown to enhance TNF-α-induced apoptosis in HeLa cells by up-regulating death receptors 4 and 5 (DR4 and DR5) through a mechanism involving reactive oxygen species (ROS).[19][20] It is plausible that **Gomisin K1** may act through similar mechanisms, however, specific studies on **Gomisin K1** are required to confirm this.

Due to the lack of specific data for **Gomisin K1**, a signaling pathway diagram cannot be provided at this time.

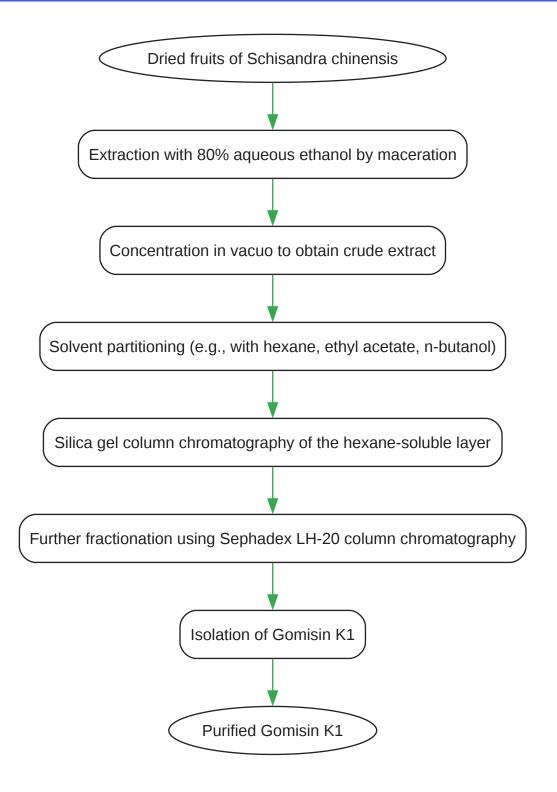
Experimental Protocols

The following are generalized protocols for the isolation of dibenzocyclooctadiene lignans from Schisandra chinensis and for assessing the cytotoxicity of **Gomisin K1**.

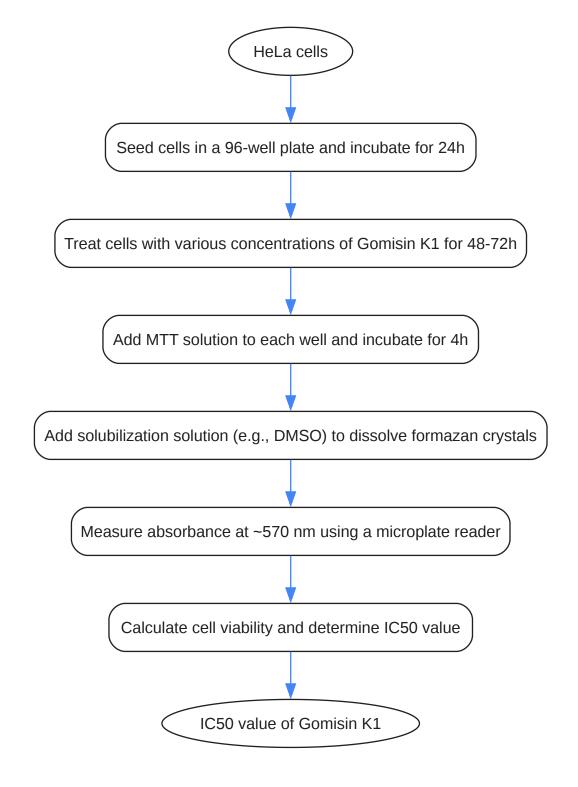
Isolation of Dibenzocyclooctadiene Lignans

This protocol describes a general method for the extraction and isolation of lignans, including **Gomisin K1**, from the fruits of Schisandra chinensis.









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